

The Formation of 4-Ethenyloxane-4-carboxylic Acid: A Mechanistic Exploration

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Compound of Interest

Compound Name: 4-Ethenyloxane-4-carboxylic acid

Cat. No.: B2502634

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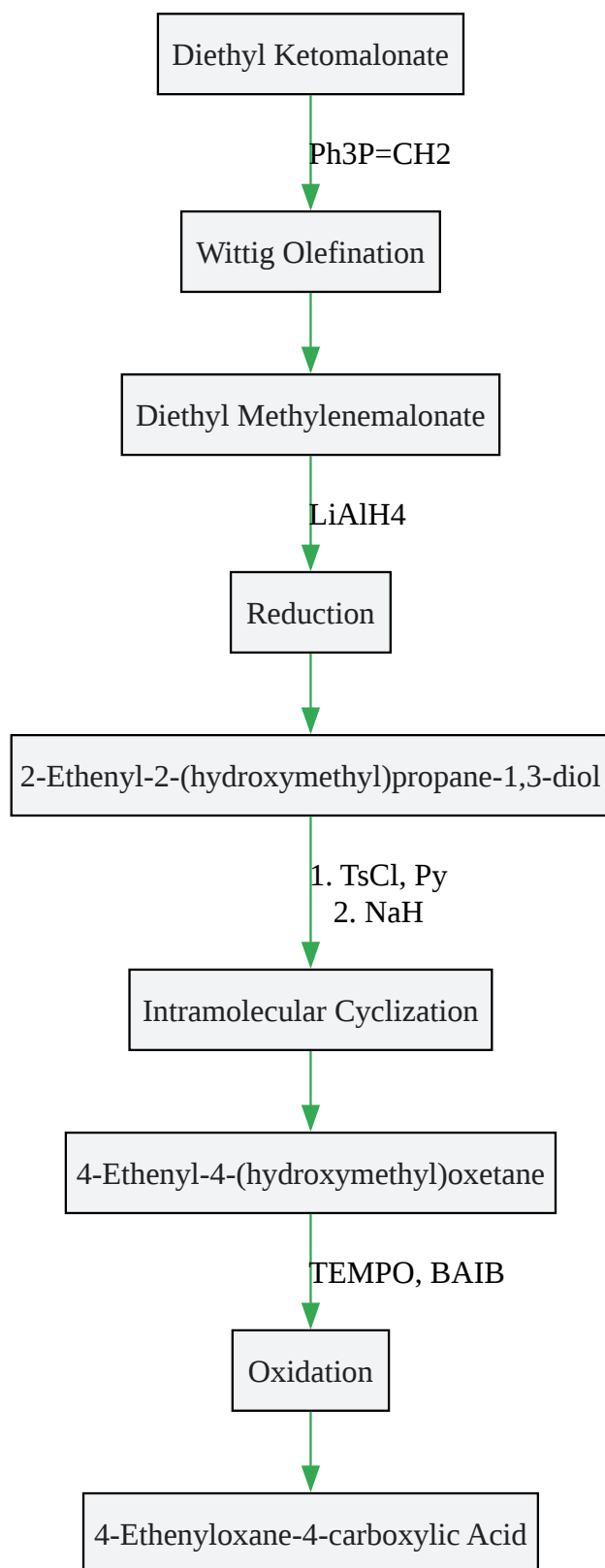
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Ethenyloxane-4-carboxylic acid is a unique heterocyclic compound with potential applications in medicinal chemistry and materials science due to the presence of both a strained oxetane ring and a reactive vinyl group. This technical guide delineates a plausible synthetic pathway for the formation of **4-ethenyloxane-4-carboxylic acid**, starting from commercially available diethyl ketomalonate. The proposed multi-step synthesis involves a Wittig olefination, reduction to a key 1,3-diol intermediate, intramolecular cyclization to form the oxetane ring, and final oxidation to the target carboxylic acid. This document provides a detailed mechanistic explanation for each synthetic step, supported by diagrams and a summary of expected quantitative data.

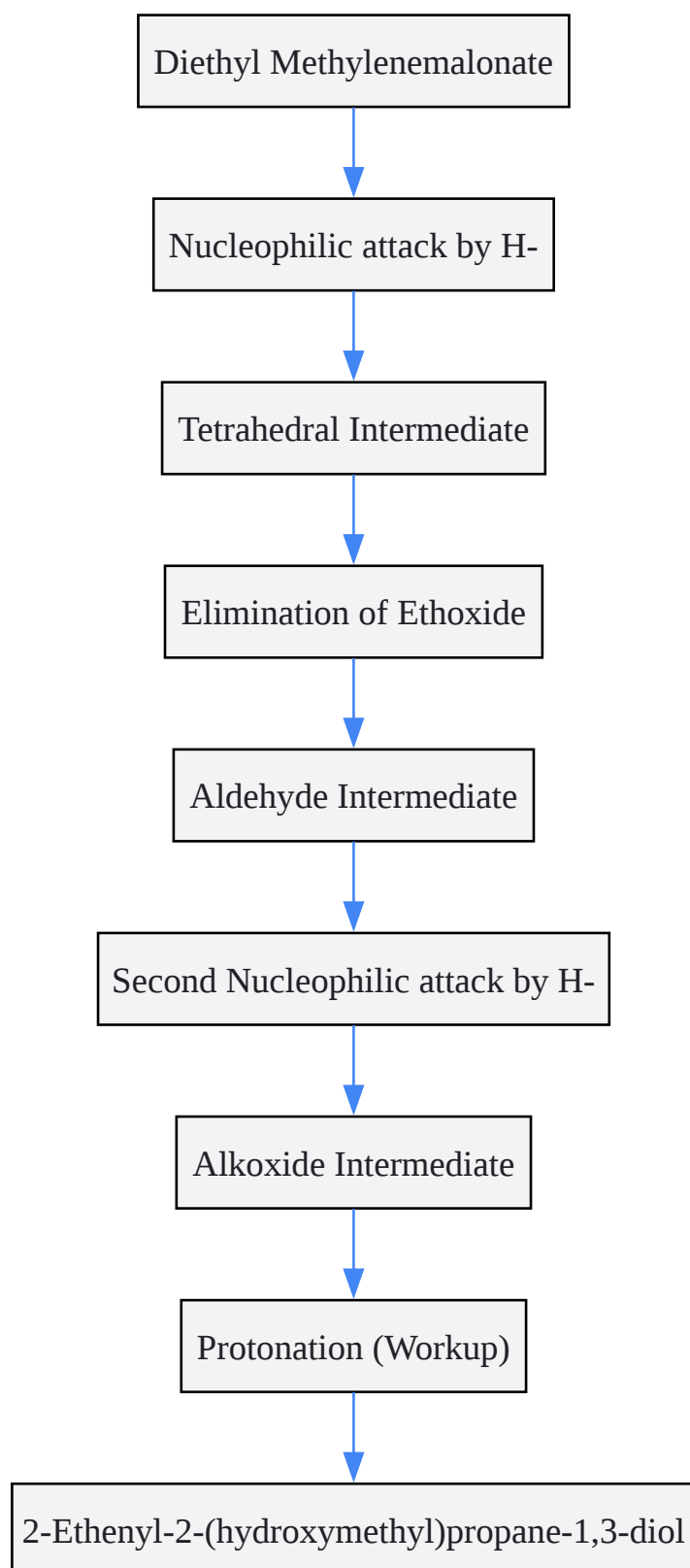
Proposed Synthetic Pathway Overview

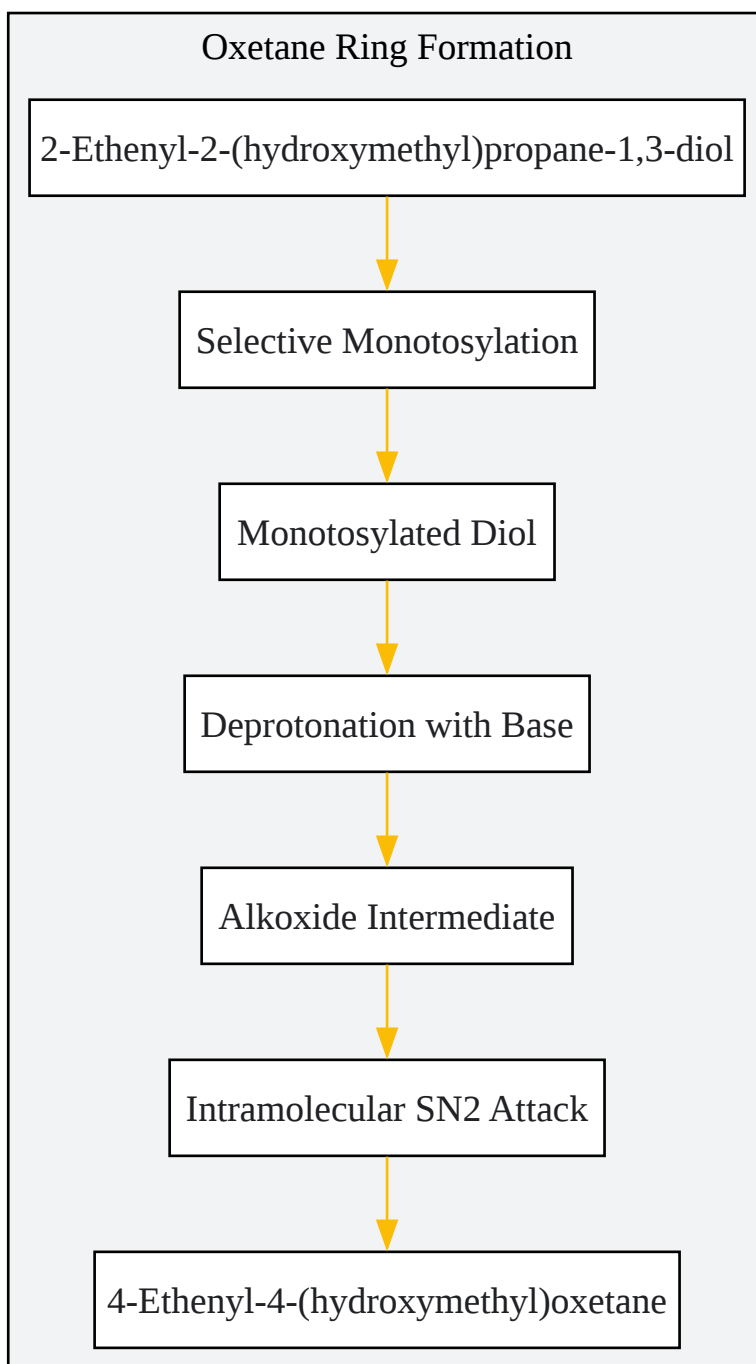
The formation of **4-ethenyloxane-4-carboxylic acid** can be envisioned through a four-step synthetic sequence. The logical workflow for this synthesis is outlined below.

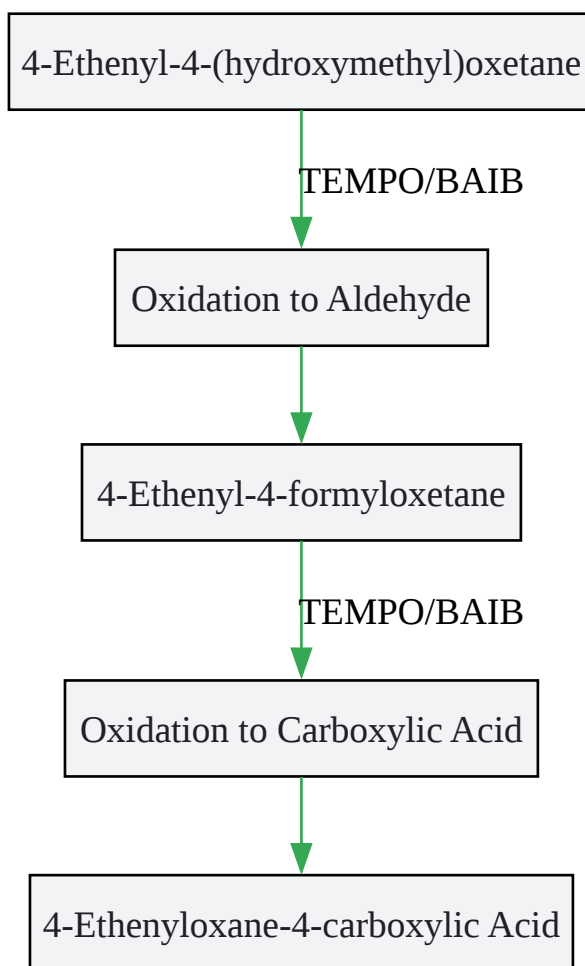


Wittig Reaction Mechanism

Diethyl Ketomalonate + Methylene triphenylphosphorane \rightarrow [2+2] Cycloaddition \rightarrow Oxaphosphetane Intermediate \rightarrow Diethyl Methylene malonate + Triphenylphosphine Oxide







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